

Diallyl Phthalate-d4: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: *Diallyl phthalate-d4*

Cat. No.: *B12392886*

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This technical guide provides a comprehensive overview of the solubility of **Diallyl Phthalate-d4** (DAP-d4) in various organic solvents. As a deuterated analog of Diallyl Phthalate (DAP), its physical and chemical properties, including solubility, are expected to be nearly identical to the non-deuterated form. This document compiles available data on DAP solubility, presents it in a structured format, outlines a general experimental protocol for solubility determination, and provides a visual representation of the solubility assessment workflow.

Core Data Presentation: Solubility of Diallyl Phthalate

Precise quantitative solubility data for **Diallyl Phthalate-d4** in organic solvents is not readily available in the public domain. However, extensive qualitative and some quantitative data for the non-deuterated Diallyl Phthalate (DAP) serve as a reliable proxy. The following table summarizes the known solubility characteristics of DAP.

Solvent Classification	Solvent	Solubility	Temperature (°C)
Highly Soluble In	Ethanol	Soluble	Not Specified
Acetone	Soluble	Not Specified	Not Specified
Ethyl Acetate	Soluble	Not Specified	
Benzene	Soluble	Not Specified	
Toluene	Soluble	Not Specified	
Dimethyl Sulfoxide	Soluble	Not Specified	
Partially Soluble In	Glycols	Partially Soluble[1][2]	
Gasoline	Partially Soluble[1][2]	Not Specified	Not Specified
Mineral Oil	Partially Soluble[1]	Not Specified	
Glycerol	Partially Soluble	Not Specified	
Sparingly/Insoluble In	Water	148 mg/L	

Note: The solubility of **Diallyl Phthalate-d4** is presumed to be very similar to that of Diallyl Phthalate.

Diallyl phthalate is generally characterized as being soluble in most common organic solvents. Its non-polar nature, attributed to the large hydrocarbon framework, favors solubility in non-polar solvents.

Experimental Protocols: Determining Solubility

While specific, detailed experimental protocols for determining the solubility of **Diallyl Phthalate-d4** were not found in the reviewed literature, a general and widely accepted method for determining the solubility of a compound in an organic solvent is the Isothermal Saturation Method.

Objective: To determine the saturation solubility of **Diallyl Phthalate-d4** in a selection of organic solvents at a controlled temperature.

Materials:

- **Diallyl Phthalate-d4** (analytical grade)
- Selected organic solvents (HPLC grade or equivalent)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

Methodology:

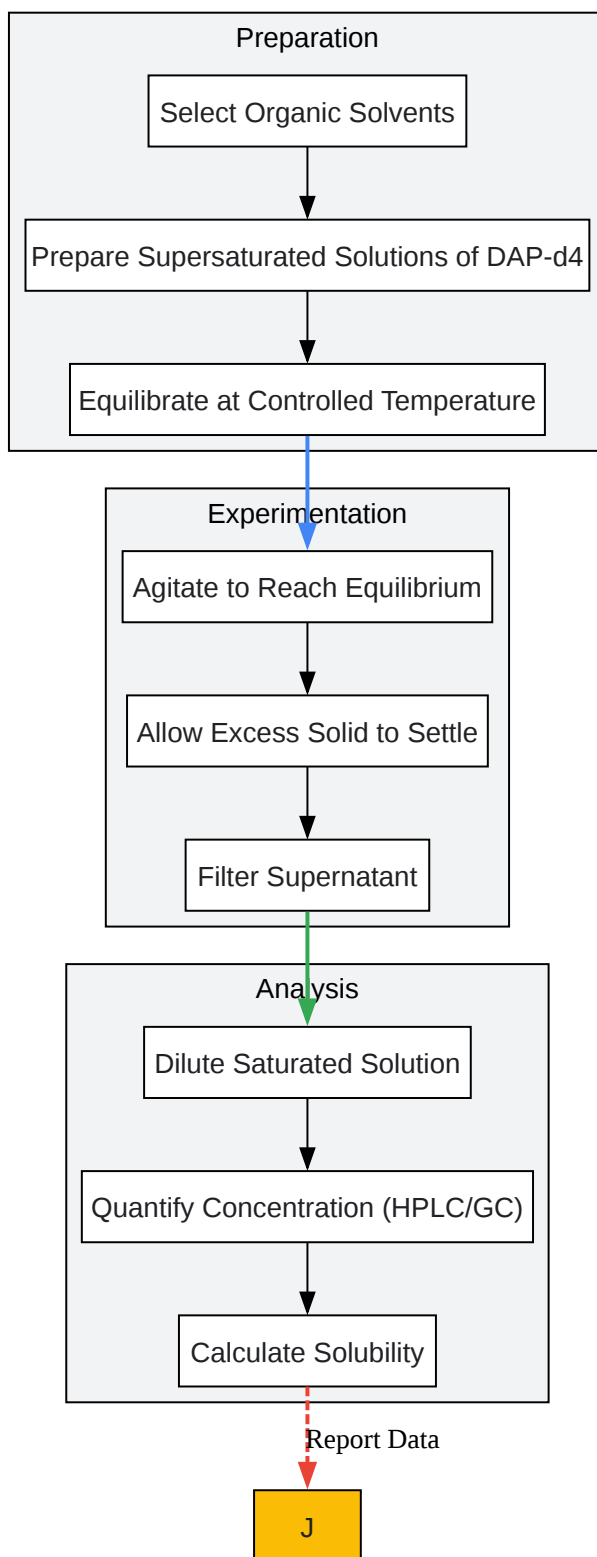
- **Preparation of Solvent:** Equilibrate the chosen organic solvent to the desired experimental temperature (e.g., 25 °C) in the shaker bath.
- **Sample Preparation:** Add an excess amount of **Diallyl Phthalate-d4** to a vial. The excess solid should be visually apparent to ensure saturation.
- **Equilibration:** Add a known volume of the temperature-equilibrated solvent to the vial containing the **Diallyl Phthalate-d4**.
- **Saturation:** Tightly cap the vial and place it in the constant temperature shaker bath. Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The agitation speed should be sufficient to keep the excess solid suspended.
- **Phase Separation:** After the equilibration period, cease agitation and allow the excess solid to settle to the bottom of the vial. It is crucial to maintain the temperature during this step.

- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pipette. Immediately filter the solution through a syringe filter to remove any undissolved solid particles.
- **Dilution:** Dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method (HPLC or GC).
- **Quantification:** Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **Diallyl Phthalate-d4**.
- **Calculation:** Calculate the solubility from the measured concentration, taking into account the dilution factor. The solubility is typically expressed in mg/mL or g/L.
- **Replicates:** Perform the experiment in triplicate to ensure the reliability and reproducibility of the results.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for assessing the solubility of **Diallyl Phthalate-d4** in organic solvents.

Workflow for Diallyl Phthalate-d4 Solubility Assessment

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Caption: Logical workflow for determining the solubility of **Diallyl Phthalate-d4**.

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Phone: (601) 213-4426

Email: info@benchchem.com